

Advanced Synthetic Cooling Agents: Comparative Technical Guide (WS-3 vs. WS-23)

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Compound of Interest

Compound Name: *N*-(1-phenylethyl)cyclohexanecarboxamide

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Executive Summary: The Shift from Menthol to Amides

For decades, L-Menthol was the singular standard for physiological cooling. However, its application is limited by high volatility, characteristic odor, and the activation of TRPA1/TRPV3 receptors, which causes "burning" or "stinging" side effects at high concentrations.

The WS-Series (Wilkinson Sword) carboxamides represent a targeted evolution in chemesthesis. By stripping the cyclohexane ring of specific functional groups, these agents achieve selective TRPM8 agonism, decoupling the cooling sensation from the minty flavor and volatility.

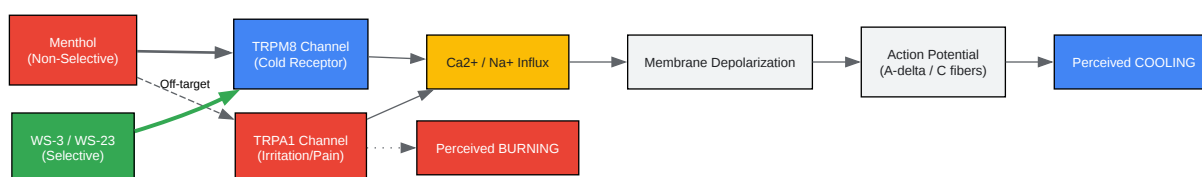
This guide provides a rigorous technical comparison of the two industry standards—WS-3 (N-Ethyl-p-menthane-3-carboxamide) and WS-23 (2-Isopropyl-N,2,3-trimethylbutyramide)—alongside high-intensity analogs WS-5 and WS-12.

Mechanistic Foundation: Selective TRPM8 Agonism

The cooling sensation is mediated by the Transient Receptor Potential Melastatin 8 (TRPM8) ion channel. Unlike Menthol, which acts promiscuously across TRPA1 (pain/irritation) and TRPV3 (warmth), WS-agents are engineered for high selectivity.

TRPM8 Activation Pathway

The following diagram illustrates the signal transduction pathway for WS-agents compared to Menthol, highlighting the reduction in off-target noise (irritation).



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Figure 1: Mechanism of Action. WS-agents selectively target TRPM8, minimizing the TRPA1-mediated "sting" associated with Menthol.

Physicochemical & Sensory Comparison

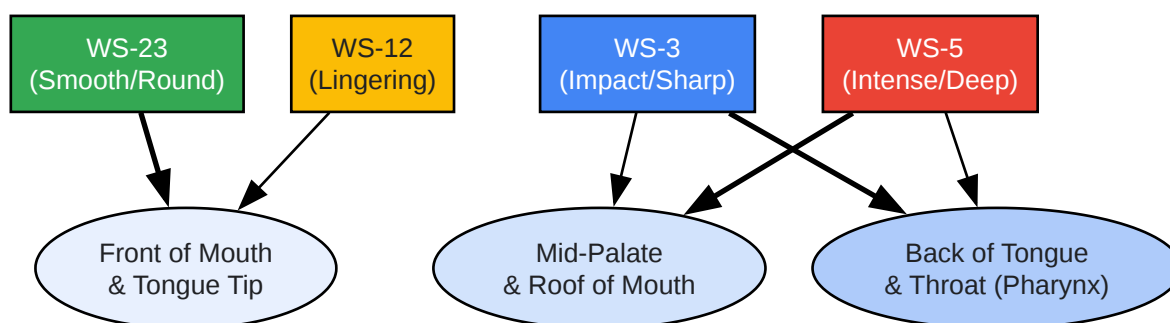
Comparative Data Matrix

The following table synthesizes experimental data on solubility, intensity, and sensory character. Relative Cooling Intensity (RCI) is standardized against L-Menthol (Value = 100).

Feature	L-Menthol (Reference)	WS-3 (The Standard)	WS-23 (The Smoother)	WS-5 (High Intensity)
Chemical Name	p-Menthan-3-ol	N-Ethyl-p-menthane-3-carboxamide	2-Isopropyl-N,2,3-trimethylbutyramide	N-(Ethoxycarbonylmethyl)-3-p-menthanecarboxamide
CAS Number	2216-51-5	39711-79-0	51115-67-4	68489-14-5
RCI Score	100	150 (1.5x)	75 (0.75x)	400 (4.0x)
Sensory Location	Entire Mouth / Throat	Throat / Back of Tongue	Front of Tongue / Mouth	Roof of Mouth / Throat
Onset Speed	Instant	Rapid (<15s)	Moderate (15-30s)	Instant ("Explosive")
Duration	10-15 min	20-30 min	15-30 min	30+ min
Solubility (PG)	High	High	High	Moderate
Solubility (H2O)	~0.4 g/L	Insoluble (<0.1 g/L)	~7.0 g/L (Higher)	Insoluble
Melting Point	42°C	96-98°C	60-63°C	80-82°C

Sensory Localization Mapping

A critical differentiator is where the cooling is perceived. Formulators often blend WS-3 (Throat) and WS-23 (Mouth) to achieve a "full-field" cooling effect.



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Figure 2: Sensory Localization. WS-23 targets the anterior oral cavity, while WS-3 and WS-5 target the posterior/pharyngeal region.

In-Depth Profile Analysis

WS-3: The "Throat Hit" Standard[1]

- Profile: WS-3 is the closest synthetic analog to menthol in terms of "kick" but without the minty taste. It provides a sharp, impact-driven cooling sensation primarily located at the back of the tongue and throat.[1]
- Application: Ideal for oral care (mouthwash) and confectionary where a "breath freshening" signal is required.
- Limitation: Can exhibit a slight bitterness or "chemical" aftertaste at concentrations >50 ppm.

WS-23: The "Smooth" Alternative[2]

- Profile: Structurally distinct (acyclic amide), WS-23 offers a unique profile. It is less "sharp" than WS-3 and does not hit the throat as aggressively. Instead, it cools the front of the tongue and mouth.[2]
- Solubility Advantage: It is significantly more water-soluble (~7 g/L) than WS-3, making it easier to incorporate into beverages and aqueous formulations without clouding.
- Synergy: Often used in conjunction with WS-3.[1] A 50:50 blend covers the entire oral cavity (Front + Throat).

WS-5: The High-Intensity Booster

- Profile: Approximately 4x the intensity of Menthol.[1][2][3] It has a delayed but "explosive" onset.
- Usage: Used in trace amounts (ppm levels) to boost the peak intensity of a formulation. Overuse can lead to a numbing sensation.

Experimental Protocols

Sensory Evaluation Protocol (Modified Mandom Method)

To objectively validate cooling intensity, use a time-intensity swish assay.

Reagents:

- Stock Solution: 1% (w/v) of agent in Ethanol.
- Test Solution: Dilute Stock into 5% Sucrose solution to reach 10-50 ppm final concentration.

Workflow:

- Calibration: Panelists rinse with water (25°C).
- Application: Panelist swishes 10mL of Test Solution for 15 seconds, then spits.
- Rating: Panelists rate intensity (0-10 scale) at T=0, 30s, 1min, 5min, 10min.
- Localization: Panelists mark active zones on a mouth map (Front, Roof, Throat).

Formulation & Solubility Handling

WS-3 and WS-23 are solids at room temperature. Direct addition to water results in precipitation.

Correct Solubilization Workflow:

- Pre-dissolve: Dissolve crystalline agent in Propylene Glycol (PG) or Ethanol at a 10-20% concentrate.
 - Note: WS-3 may require mild heating (40°C) to dissolve fully in PG.
- Integration: Add the PG concentrate to the aqueous phase under high-shear mixing.
- Stabilization: For clear beverages, ensure the final concentration of WS-3 does not exceed 10 ppm (solubility limit), or use WS-23 (up to ~7000 ppm).

Safety & Regulatory Status

Both agents are widely accepted for use in food, cosmetic, and pharmaceutical applications.

- FEMA Numbers:
 - WS-3: 3455[1]
 - WS-23: 3804[1][4][5]
- Toxicity Data:
 - WS-3: NOAEL (No Observed Adverse Effect Level) ~8 mg/kg-bw/day (Rat, oral).[3]
 - WS-23: NOAEL ~5 mg/kg-bw/day.[3]
- Metabolism: Hydrolyzed in the liver to their corresponding acids and excreted via urine. They do not accumulate in adipose tissue.

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